

An In-depth Technical Guide to Thyroxine (T4)

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Compound of Interest

Compound Name: JH-T4

Cat. No.: B1192953

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Disclaimer: The query for "JH-T4" did not yield a specific chemical entity. Based on the common scientific abbreviation, this guide focuses on Thyroxine, also known as T4. It is presumed that "JH-T4" was a likely typographical error.

This technical guide provides a comprehensive overview of Thyroxine (T4), a critical hormone synthesized by the thyroid gland. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical structure, mechanism of action, and relevant experimental methodologies.

Chemical Structure of Thyroxine (T4)

Thyroxine, or 3,5,3',5'-tetraiodothyronine, is a tyrosine-based hormone. Its structure is characterized by a central core of two linked benzene rings, to which four iodine atoms are attached. The chemical formula for Thyroxine is $C_{15}H_{11}I_4NO_4$, and its molar mass is 776.87 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name: 2-amino-3-[4-(4-hydroxy-3,5-diiodophenoxy)-3,5-diiodophenyl]propanoic acid [\[3\]](#)

The presence and position of the iodine atoms are crucial for its biological activity. T4 is considered a prohormone, which is converted to the more potent triiodothyronine (T3) in peripheral tissues. [\[1\]](#)

Biosynthesis and Regulation of Thyroxine

The synthesis of Thyroxine occurs in the follicular cells of the thyroid gland and is a multi-step process tightly regulated by the hypothalamic-pituitary-thyroid (HPT) axis.

Key Steps in T4 Biosynthesis:

- **Iodide Trapping:** The thyroid follicular cells actively take up iodide from the bloodstream.
- **Oxidation and Iodination:** Iodide is oxidized to iodine, which then iodates tyrosine residues on the thyroglobulin protein, forming monoiodotyrosine (MIT) and diiodotyrosine (DIT).
- **Coupling:** Two molecules of DIT are coupled to form T4, still attached to the thyroglobulin backbone.^[1]

Regulation of T4 Synthesis and Secretion:

- **Thyroid-Stimulating Hormone (TSH):** Secreted by the pituitary gland, TSH stimulates the thyroid gland to produce and release T4.
- **Thyrotropin-Releasing Hormone (TRH):** Released from the hypothalamus, TRH stimulates the pituitary to release TSH.
- **Negative Feedback Loop:** High levels of T4 and T3 in the blood inhibit the secretion of TRH and TSH, thus maintaining hormonal balance.^[1]

Experimental Protocol: In Vitro Analysis of T4 Synthesis

A common method to study T4 synthesis involves using primary cultures of thyroid follicular cells or thyroid tissue slices.

Objective: To measure the rate of T4 synthesis in response to TSH stimulation.

Methodology:

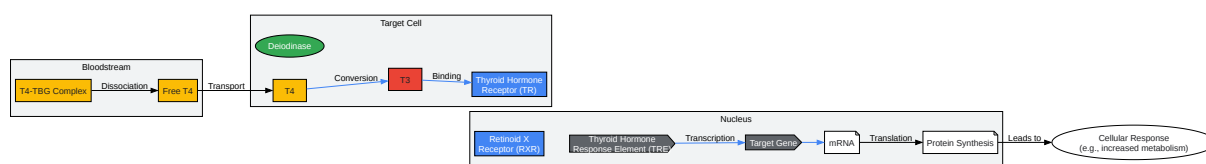
- **Cell Culture:** Isolate and culture thyroid follicular cells from a suitable animal model (e.g., rat, pig).
- **Radiolabeling:** Incubate the cells with radioactive iodide (e.g., ^{125}I) in the presence and absence of TSH.
- **Hormone Extraction:** After incubation, lyse the cells and hydrolyze the thyroglobulin to release iodothyronines.

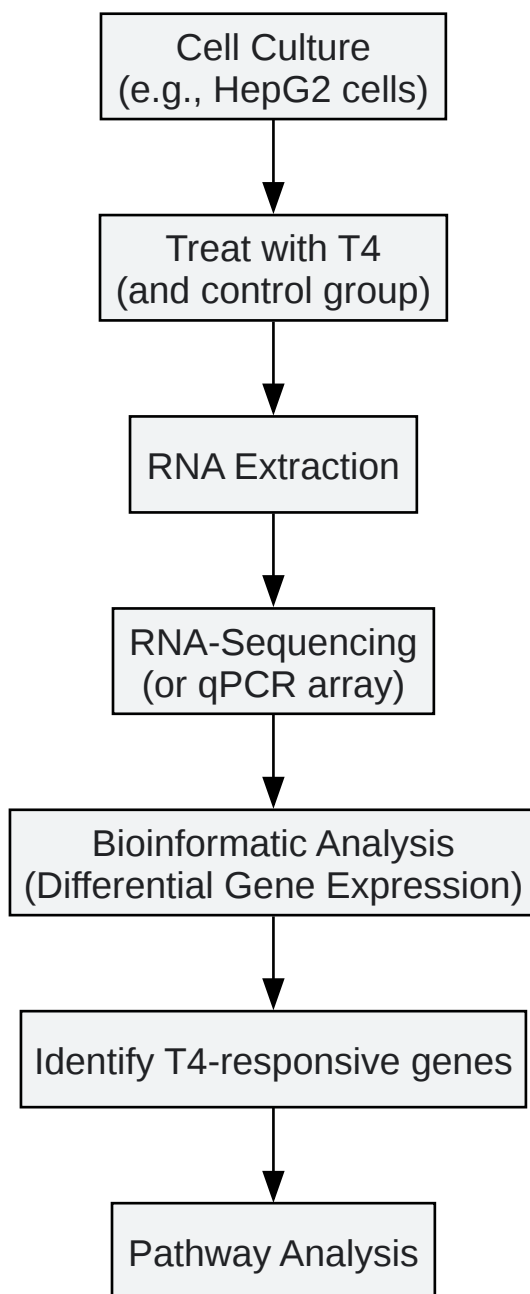
- Chromatography: Separate the radiolabeled MIT, DIT, T3, and T4 using high-performance liquid chromatography (HPLC) or thin-layer chromatography (TLC).
- Quantification: Measure the radioactivity in the T4 fraction to determine the rate of synthesis.

Mechanism of Action and Signaling Pathways

Thyroxine exerts its physiological effects primarily after conversion to T3, which then binds to nuclear thyroid hormone receptors (TRs). The T3/TR complex acts as a transcription factor to regulate gene expression.

Signaling Pathway of Thyroid Hormones:





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References

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- 2. Thyroxine - Molecule of the Month - April 2020 (HTML version) [chm.bris.ac.uk]
- 3. (+-)-Thyroxine | C₁₅H₁₁I₄NO₄ | CID 853 - PubChem [pubchem.ncbi.nlm.nih.gov]
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